

Personal protective equipment for handling 6,7-Dimethoxyquinolin-4-ol

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Compound of Interest

Compound Name: 6,7-Dimethoxyquinolin-4-ol

Cat. No.: B079426

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Essential Safety and Handling Guide for 6,7-Dimethoxyquinolin-4-ol

This guide provides immediate and essential safety protocols for laboratory personnel, including researchers, scientists, and drug development professionals, who handle **6,7-Dimethoxyquinolin-4-ol** (CAS No: 13425-93-9). Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

6,7-Dimethoxyquinolin-4-ol is a hazardous substance that can cause skin, eye, and respiratory irritation.[1][2] Strict adherence to PPE guidelines is mandatory to prevent exposure. The selection of PPE should be based on the concentration and amount of the substance being used.

Summary of Hazards:

Hazard Statement	Classification	GHS Code
Harmful if swallowed	Acute toxicity, oral	H302[1]
Causes skin irritation	Skin Irritation, Category 2	H315[1]
Causes serious eye irritation	Eye Irritation, Category 2A	H319[1]
May cause respiratory irritation	Specific target organ toxicity – single exposure, Category 3	H335[1]
Suspected of causing genetic defects	Germ cell mutagenicity	H341[1]
Suspected of damaging fertility or the unborn child	Reproductive toxicity	H361[1]

Required Personal Protective Equipment:

A comprehensive approach to personal protection is required when handling this compound.

PPE Category	Specification	Standard
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.[3] A full-face shield may be necessary for larger quantities.	EN 166 (EU) or NIOSH (US) approved[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.[3]	Tested according to EN 374
Body Protection	A lab coat with long sleeves. For larger quantities, a complete suit protecting against chemicals is recommended.[3]	N/A
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. For higher-level protection, use type OV/AG/P99 (US) or type ABEK-P2 (EU EN 143) respirator cartridges.[3]	NIOSH (US) or CEN (EU) approved[3]

Experimental Protocol: Safe Handling and Weighing

Objective: To safely handle and weigh **6,7-Dimethoxyquinolin-4-ol**, minimizing exposure and contamination risk.

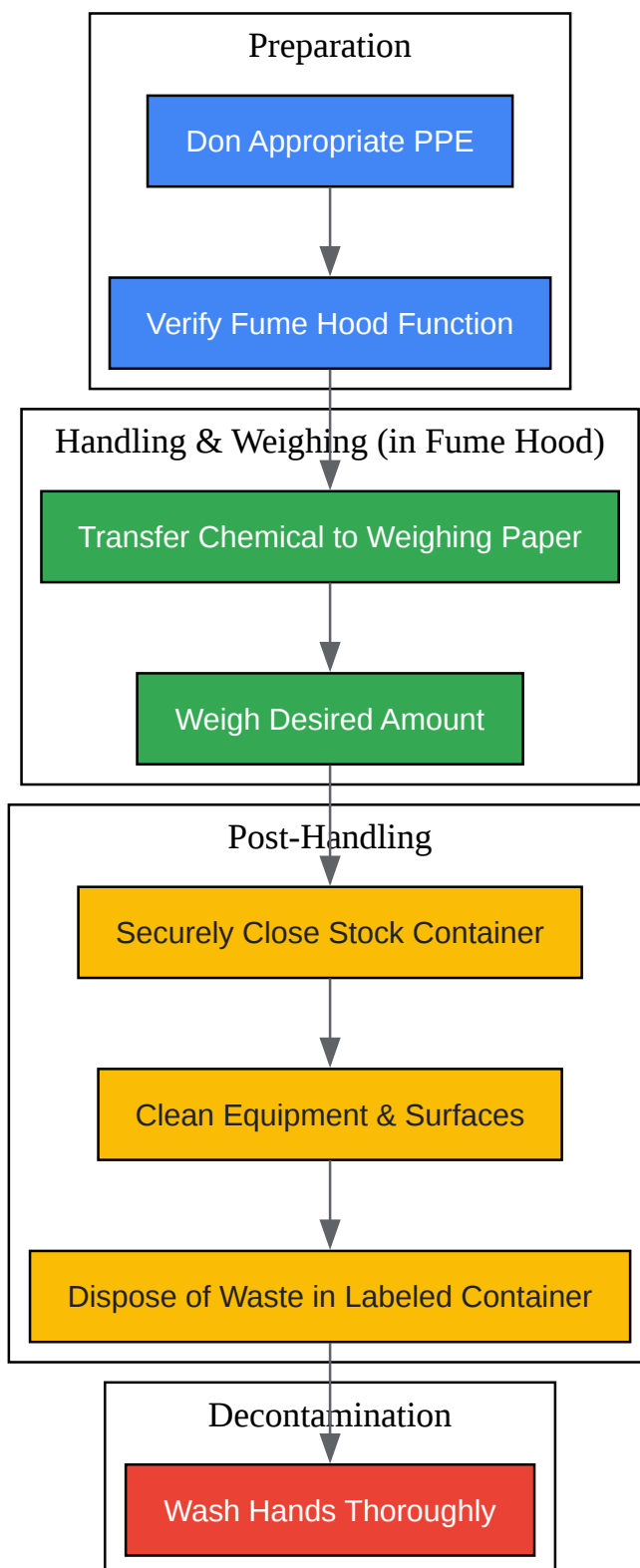
Materials:

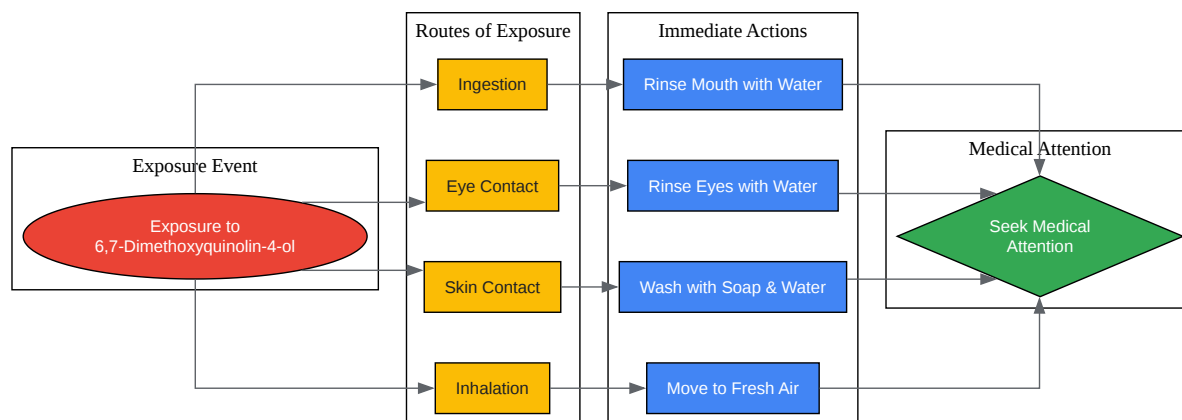
- **6,7-Dimethoxyquinolin-4-ol** solid
- Appropriate PPE (as specified in the table above)

- Chemical fume hood
- Analytical balance
- Weighing paper or boat
- Spatula
- Sealable container for waste

Procedure:

- Preparation: Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is functioning correctly.
- Handling: Conduct all handling and weighing operations within a certified chemical fume hood to control dust and vapor exposure.^[3]
- Weighing:
 - Place a clean weighing paper or boat on the analytical balance and tare.
 - Carefully transfer the desired amount of **6,7-Dimethoxyquinolin-4-ol** from the stock container to the weighing paper using a clean spatula.
 - Avoid creating dust.^[3] If dust is generated, ensure it is contained within the fume hood.
- Post-Weighing:
 - Securely close the stock container.
 - Clean the spatula and any contaminated surfaces within the fume hood.
 - Dispose of the weighing paper and any contaminated materials in a designated, sealed hazardous waste container.^[3]
- Decontamination: Wash hands thoroughly with soap and water after handling is complete.





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References

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